

TVB-3664 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: TVB-3664

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Application Notes and Protocols for TVB-3664

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of **TVB-3664**, a potent and selective inhibitor of Fatty Acid Synthase (FASN), in various solvents. It also includes experimental protocols for the preparation of stock and working solutions for both in vitro and in vivo studies, alongside a diagram of the associated signaling pathway.

Overview of TVB-3664

TVB-3664 is an orally bioavailable, reversible, and highly selective inhibitor of FASN.[1][2][3][4] FASN is a key enzyme in the de novo synthesis of palmitate, a crucial saturated fatty acid.[5] By inhibiting FASN, **TVB-3664** has demonstrated anti-tumor activity in various preclinical models.[4][5][6] Its mechanism of action involves the disruption of lipid metabolism, which in turn affects cellular membrane composition, signaling pathways, and gene expression in cancer cells.[7]

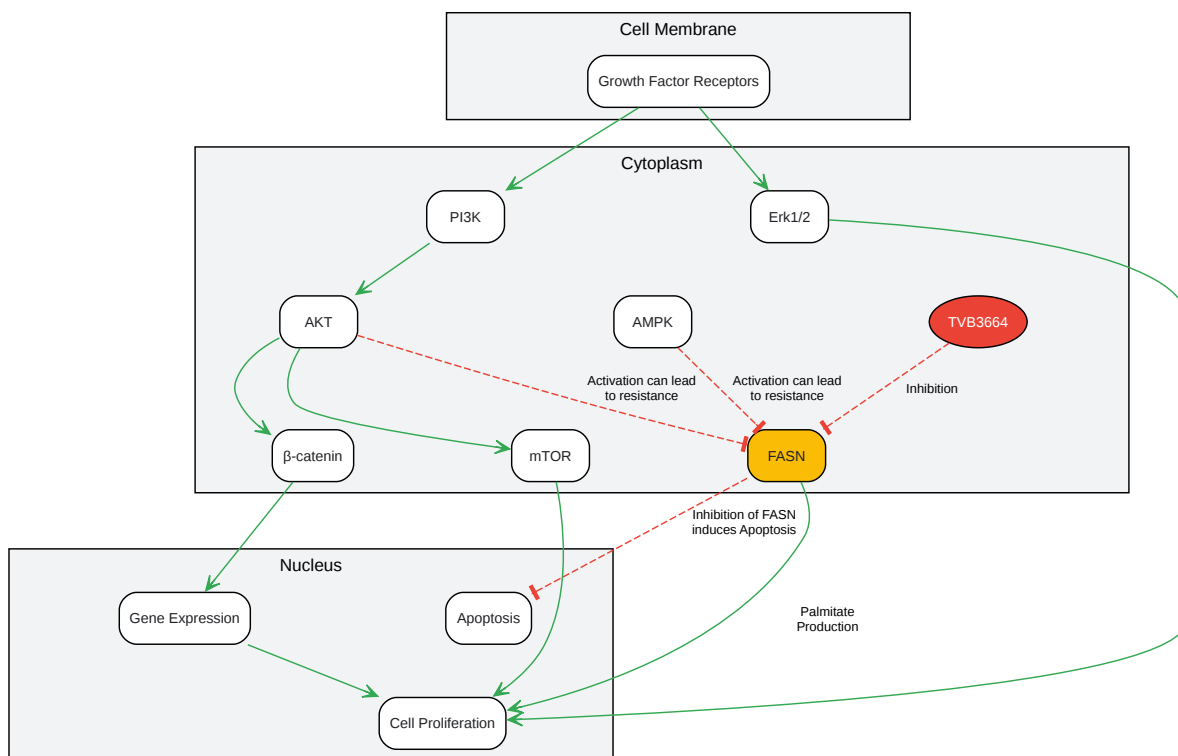
Solubility Data

The solubility of **TVB-3664** in common laboratory solvents is crucial for the design and execution of experiments. It is important to note that the use of fresh, anhydrous DMSO is recommended as moisture can negatively impact solubility.[3] Sonication may also be required to achieve complete dissolution.[2]

Solvent/Formulation	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	10[1]	21.35[1]	Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO. [1] Ultrasonic treatment may be needed.[1]
50[2]	106.73[2]	Sonication is recommended.[2]	
94[3]	200.65[3]	Use fresh DMSO as moisture can reduce solubility.[3]	
Ethanol	50[3]	106.73	-
In Vivo Formulation 1	≥ 2.5[4]	≥ 5.34[4]	10% DMSO + 90% (20% SBE-β-CD in Saline).[4]
In Vivo Formulation 2	≥ 2.08[1][4]	≥ 4.44[4]	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[1][4]
In Vivo Formulation 3	≥ 2.08[1][4]	≥ 4.44[4]	10% DMSO + 90% Corn Oil.[1][4]

Signaling Pathways Affected by TVB-3664

TVB-3664, by inhibiting FASN, disrupts the production of palmitate. This leads to downstream effects on several critical oncogenic signaling pathways. The inhibition of FASN has been shown to impact the PI3K-AKT-mTOR and β-catenin signaling pathways.[7] Furthermore, studies have indicated that the anti-tumor effects of **TVB-3664** are associated with a decrease in the activation of Akt and Erk1/2.[4][6] However, in some contexts, activation of Akt and AMPK pathways has been linked to resistance to FASN inhibition.[6]



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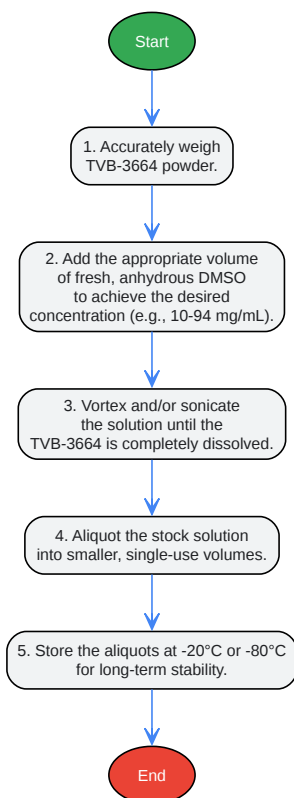
Caption: Simplified signaling pathway affected by **TVB-3664**.

Experimental Protocols

Below are detailed protocols for the preparation of **TVB-3664** solutions for research purposes. Adherence to these guidelines is essential for obtaining accurate and reproducible results.

Preparation of Stock Solutions

The following workflow outlines the preparation of a concentrated stock solution of **TVB-3664** in DMSO.



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Caption: Workflow for preparing a **TVB-3664** stock solution.

Materials:

- **TVB-3664** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Weighing: Accurately weigh the desired amount of **TVB-3664** powder in a sterile tube.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube to achieve the target concentration (e.g., for a 10 mg/mL stock solution, add 1 mL of DMSO to 10 mg of **TVB-3664**).
- Dissolution: Vortex the solution vigorously. If necessary, use a sonicator to aid dissolution until the solution is clear.[\[2\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[1\]](#)[\[2\]](#)
- Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)

Preparation of Working Solutions for In Vitro Cell-Based Assays

Materials:

- **TVB-3664** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

Procedure:

- Thawing: Thaw a single aliquot of the **TVB-3664** stock solution at room temperature.
- Dilution: Serially dilute the stock solution with cell culture medium to achieve the desired final concentrations for your experiment.
- DMSO Concentration: It is critical to ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity. A solvent control group should be included in your experimental design.[\[2\]](#)
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.

Preparation of Formulations for In Vivo Animal Studies

The following are examples of formulations that have been used for oral gavage administration in animal models. The components should be added sequentially and mixed thoroughly at each step.^[4]

Formulation 1: SBE- β -CD-based^[4]

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Prepare a 25 mg/mL stock solution of **TVB-3664** in DMSO.
- To prepare a 2.5 mg/mL working solution, add 100 μ L of the **TVB-3664** DMSO stock to 900 μ L of the 20% SBE- β -CD solution and mix well.

Formulation 2: PEG300/Tween-80-based^{[1][4]}

- Prepare a 20.8 mg/mL stock solution of **TVB-3664** in DMSO.
- To prepare a 2.08 mg/mL working solution, take 100 μ L of the DMSO stock solution and add it to 400 μ L of PEG300. Mix until uniform.
- Add 50 μ L of Tween-80 to the mixture and mix thoroughly.
- Finally, add 450 μ L of saline to reach a final volume of 1 mL and mix until the solution is clear.

Formulation 3: Corn Oil-based^{[1][4]}

- Prepare a 20.8 mg/mL stock solution of **TVB-3664** in DMSO.
- To prepare a 2.08 mg/mL working solution, add 100 μ L of the **TVB-3664** DMSO stock to 900 μ L of corn oil and mix thoroughly.

Important Considerations for In Vivo Studies:

- The final concentration of DMSO should be kept as low as possible, typically below 10% for normal mice.^[2]

- It is advisable to include a vehicle control group in animal experiments to account for any effects of the formulation components.[2]
- Working solutions for in vivo use should ideally be prepared fresh before each administration.[2]

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